

Application Notes and Protocols for GNE-203

Cell-Based Assays

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Compound of Interest

Compound Name: GNE-203

Cat. No.: B607677

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These application notes provide a comprehensive guide for utilizing **GNE-203** in cell-based assays. **GNE-203** is a potent inhibitor of the c-MET receptor tyrosine kinase. The protocols outlined below are designed to assess the inhibitory activity of **GNE-203** on the c-MET signaling pathway and its subsequent effects on cancer cell viability.

Introduction

The c-MET proto-oncogene encodes a receptor tyrosine kinase that, upon binding its ligand Hepatocyte Growth Factor (HGF), activates a cascade of downstream signaling pathways.^{[1][2]} These pathways are crucial for normal cellular processes such as proliferation, motility, migration, and invasion.^{[1][2]} However, aberrant activation of c-MET due to mutation, amplification, or overexpression is a significant driver in the development and progression of various human cancers.^{[1][3]} This makes the c-MET signaling pathway a prime target for therapeutic intervention. **GNE-203** is a small molecule inhibitor designed to target the kinase activity of c-MET.

Mechanism of Action

GNE-203 functions by inhibiting the autophosphorylation of the c-MET receptor upon HGF stimulation. This blockade prevents the activation of downstream signaling cascades, including the RAS/MAPK, PI3K/AKT, and STAT pathways, which are critical for tumor cell proliferation, survival, and metastasis.^[2]

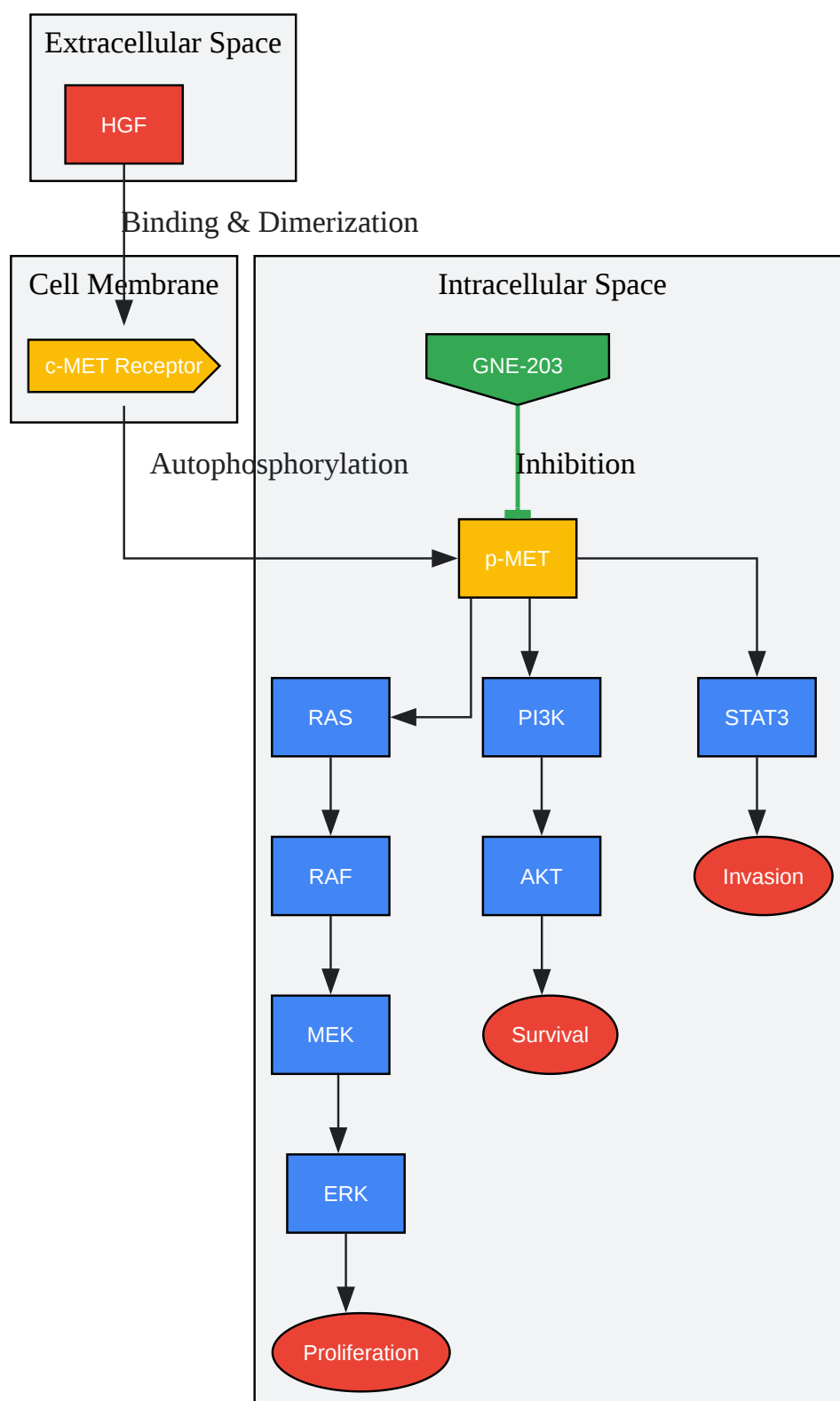
Data Presentation

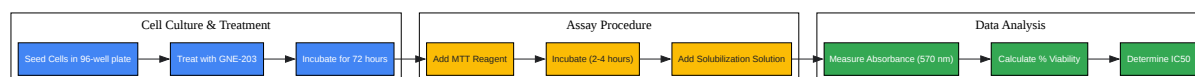
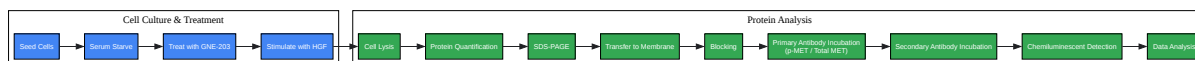
The following table summarizes representative quantitative data for a generic c-MET inhibitor, illustrating the expected outcomes from the described cell-based assays. Actual IC50 values for **GNE-203** should be determined empirically for each cell line.

Cell Line	Assay Type	Endpoint	Representative IC50 (nM)
MKN-45	Cellular Phosphorylation	p-MET (Tyr1234/1235)	10 - 50
U-87 MG	Cellular Phosphorylation	p-MET (Tyr1234/1235)	50 - 200
EBC-1	Cell Viability (MTT Assay)	Cell Proliferation	20 - 100
HT-29	Cell Viability (MTT Assay)	Cell Proliferation	>1000

Signaling Pathway Diagram

The diagram below illustrates the c-MET signaling pathway and the point of inhibition by **GNE-203**.





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References

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- 2. c-MET [stage.abbviescience.com]
- 3. aacrjournals.org [aacrjournals.org]
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